

An In-depth Technical Guide to N-Methylcyclohexylamine

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Compound of Interest

Compound Name: *N-Methylcyclohexylamine*

Cat. No.: B046574

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Abstract: **N-Methylcyclohexylamine** (NMCHA), a secondary aliphatic amine with the chemical formula $C_7H_{15}N$, is a versatile chemical intermediate with significant industrial applications.^[1] This document provides a comprehensive overview of its chemical and physical properties, detailed synthesis methodologies, and its primary uses in various fields, including pharmaceuticals, agrochemicals, and materials science. Particular focus is given to its role as a corrosion inhibitor, a rubber vulcanization accelerator, and a key building block in organic synthesis.

Chemical and Physical Properties

N-Methylcyclohexylamine is a colorless to pale yellow liquid characterized by a distinct amine-like odor.^{[2][3]} It is a flammable and corrosive compound that is slightly soluble in water but miscible with many common organic solvents like ethanol and ether.^{[1][3][4]} Its chemical reactivity is typical of a secondary amine, readily participating in neutralization, alkylation, and acylation reactions.^{[1][2]}

Table 1: Physical and Chemical Properties of **N-Methylcyclohexylamine**

| Property | Value | Source(s) |
|-------------------|--|------------|
| Molecular Formula | C ₇ H ₁₅ N | [2][4] |
| Molecular Weight | 113.20 g/mol | [4] |
| CAS Number | 100-60-7 | [5] |
| Appearance | Clear, colorless to pale yellow liquid | [2][3][6] |
| Odor | Amine-like, fishy | [3][7] |
| Melting Point | -9 to -7 °C | [8] |
| Boiling Point | 149 °C | [8] |
| Density | 0.868 g/mL at 25 °C | [6] |
| Water Solubility | 5.4 g/100 mL at 20 °C | [5][9] |
| Vapor Pressure | 11 mmHg at 40 °C | [9] |
| Vapor Density | 4.0 (vs air) | [10] |
| Flash Point | 29 °C (85 °F) | [5][8][11] |
| Refractive Index | n _{20/D} 1.456 | |
| pKa | 11.03 ± 0.20 (Predicted) | [9] |

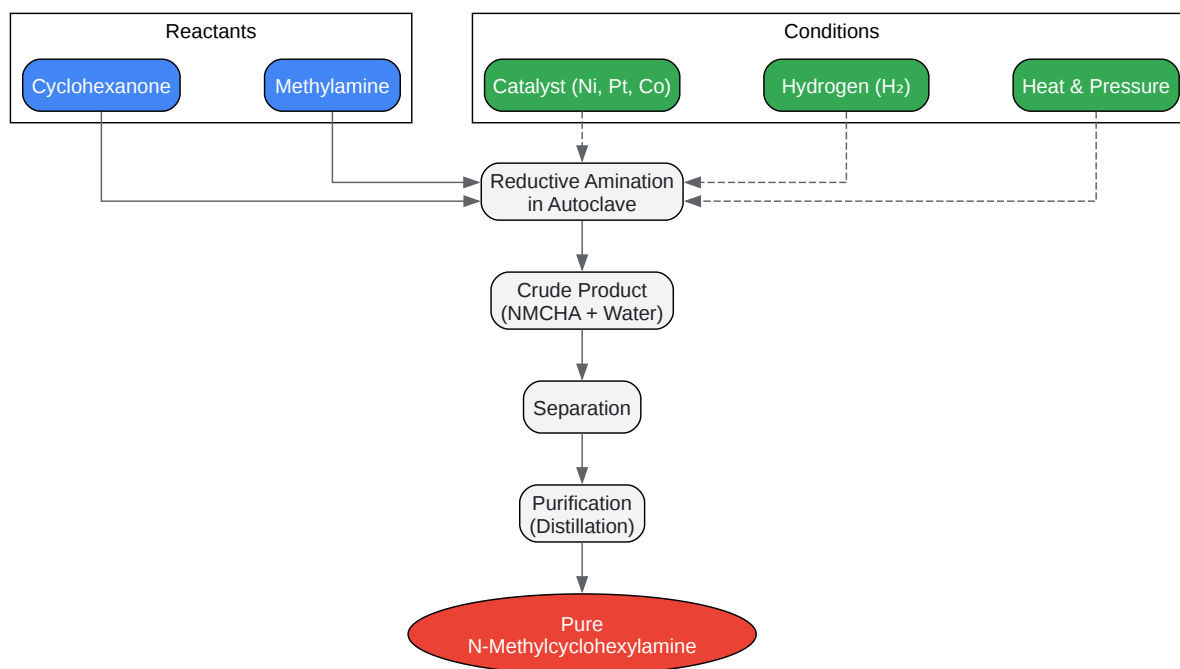
Synthesis and Manufacturing

The industrial production of **N-Methylcyclohexylamine** is primarily achieved through several established synthetic routes. The most common methods involve the reductive amination of cyclohexanone or the methylation of cyclohexylamine.

This is a widely used method for synthesizing **N-Methylcyclohexylamine**.^[6] The process involves the reaction of cyclohexanone with methylamine in the presence of a catalyst and hydrogen gas.^{[1][12]}

Experimental Protocol:

- Reactants: Cyclohexanone and methylamine are used as the primary raw materials.[13]
- Catalyst: A chromium-activated cobalt catalyst or a platinum-on-alumina ($\text{Pt}/\text{Al}_2\text{O}_3$) catalyst is typically employed.[14] Nickel-based catalysts are also used.[12]
- Reaction Conditions: The reaction is conducted in a high-pressure autoclave.[13] Hydrogen is introduced, and the mixture is heated. Typical reaction temperatures range from 100-160 °C with pressures between 50-150 bar.[13][14]
- Reaction: The raw materials undergo a chemical reaction in the reactor to form an immiscible mixture of **N-Methylcyclohexylamine** and water.[13]
- Purification: The resulting product mixture is separated from the aqueous layer. The crude product is then heated to remove residual water, followed by vacuum distillation to yield the purified **N-Methylcyclohexylamine**. [13]



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Figure 1: General workflow for the synthesis of NMCHA via reductive amination.

Another common synthetic route is the direct methylation of cyclohexylamine.[6] This method can be achieved by reacting cyclohexylamine with methanol over a suitable catalyst.[8][12]

Experimental Protocol:

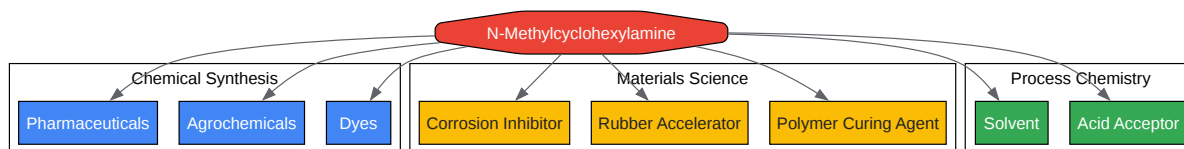
- Reactants: Cyclohexylamine and a methylating agent such as methanol.[12]

- Catalyst: Copper, zinc, or copper-calcium catalysts are effective for this transformation.[8][12]
- Reaction Conditions: The reaction mixture is heated under a nitrogen atmosphere. For instance, a typical condition involves heating at 150°C in a sealed autoclave.[12]
- Purification: After the reaction, the product is isolated and purified, often using column chromatography to separate the desired **N-Methylcyclohexylamine** from byproducts and unreacted starting materials.[12]

Industrial and Research Applications

N-Methylcyclohexylamine's unique chemical properties make it a valuable component in numerous industrial processes and as an intermediate in the synthesis of fine chemicals.[1]

- Pharmaceutical and Agrochemical Synthesis: It serves as a crucial building block for synthesizing various biologically active molecules, including pharmaceuticals and pesticides. [7][15] It is used in the synthesis of Mps1 kinase inhibitors for cancer research and antituberculosis agents like indole-2-carboxamides.[5]
- Corrosion Inhibition: Amines are effective at protecting metal surfaces from corrosion.[15] **N-Methylcyclohexylamine** can be used in formulations to protect industrial equipment and pipelines by neutralizing acidic compounds and forming a protective film on the metal surface.[15][16]
- Rubber Industry: It is utilized as a raw material for rubber vulcanization accelerators, which improve the efficiency of the vulcanization process and enhance the performance of the final rubber product.[1][8]
- Polymers and Resins: In the production of plastics and resins, it can act as a curing agent or an additive to improve properties such as thermal stability and mechanical strength.[15]
- Dye Intermediate: The compound is a known intermediate in the manufacturing of various dyes.[8][15]
- Solvent and Acid Acceptor: Due to its basic nature and physical properties, it is also used as a solvent and an acid acceptor in various chemical reactions.[4][8]



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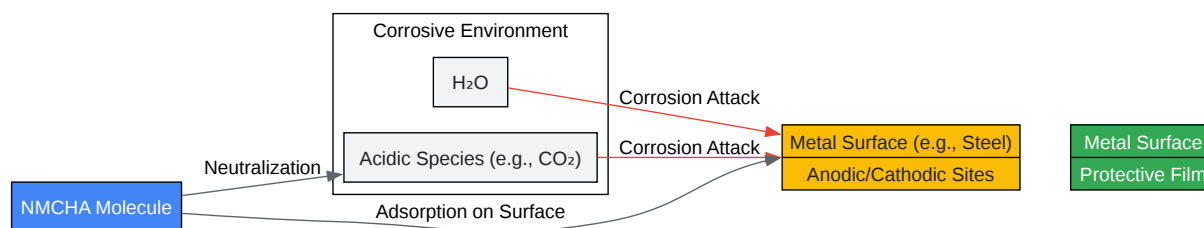
Figure 2: Key application areas for **N-Methylcyclohexylamine**.

The function of **N-Methylcyclohexylamine** as a corrosion inhibitor is based on its ability to interact with metal surfaces. This mechanism is common to many amine-based inhibitors.

Conceptual Pathway:

- Adsorption: The nitrogen atom in the amine group has a lone pair of electrons, which allows the molecule to adsorb onto the metal surface.[17]
- Film Formation: This adsorption creates a thin, protective film on the metal.[15] This film acts as a barrier, isolating the metal from the corrosive environment (e.g., water, acidic gases).
- Neutralization: As a base, **N-Methylcyclohexylamine** can neutralize acidic species in the environment that would otherwise accelerate corrosion.[15]

This dual action of forming a physical barrier and neutralizing corrosive agents makes it an effective corrosion inhibitor, particularly in applications like boiler water treatment.[16]



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Figure 3: Conceptual mechanism of corrosion inhibition by NMCHA.

Safety and Handling

N-Methylcyclohexylamine is classified as a hazardous substance. It is a flammable liquid and vapor.[10][18] It is also corrosive and a strong irritant to the skin and eyes.[4] Acute exposure may cause severe burns, and inhalation or ingestion can be toxic.[8] Due to its volatility, it should be stored in tightly sealed containers in a cool, well-ventilated, flammables-designated area, away from strong acids and oxidizing agents.[3][5] Proper personal protective equipment (PPE), including suitable gloves, clothing, and eye/face protection, is mandatory when handling this chemical.[19]

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